

# methyl behenate CAS number and safety data sheet

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An In-depth Technical Guide to Methyl Behenate: CAS Number and Safety Data

This technical guide provides comprehensive information on the chemical and physical properties of **methyl behenate**, with a primary focus on its safety profile as detailed in its Safety Data Sheet (SDS). The content is intended for researchers, scientists, and professionals in drug development who may handle this substance.

#### **Chemical Identification**

**Methyl behenate** is the methyl ester of behenic acid, a long-chain saturated fatty acid.

- Chemical Name: Methyl behenate
- Synonyms: Methyl docosanoate, Behenic acid methyl ester, Docosanoic acid methyl ester[1]
   [2][3]
- CAS Number: 929-77-1[1][2][3][4][5][6][7][8]
- EC Number: 213-207-8[4][6]
- Molecular Formula: C23H46O2[5][7][8] or CH3(CH2)20COOCH3[3][4]

# **Physical and Chemical Properties**



The physical and chemical data for **methyl behenate** are summarized in the table below. This substance is typically a white, solid powder or crystal at room temperature.[2][4]

Property	Value	Source(s)
Molecular Weight	354.61 g/mol	[3][4][5]
Physical State	Solid, Powder	[1][4]
Melting Point	54 - 56 °C / 129.2 - 132.8 °F	[1][4][6][7]
Boiling Point	393 °C at 760 mmHg	[7]
Flash Point	110 °C / 230 °F	[6]
Solubility	Insoluble in water.	[6]
Purity	≥96.0% to ≥98.5% (GC)	[2][4]

## **Hazard Identification and Safety**

The hazard classification for **methyl behenate** varies across different suppliers. While some sources classify it as not hazardous under OSHA 29 CFR 1910.1200[1][6][9], other safety data sheets indicate specific hazards.

#### **GHS Hazard Classification**

One supplier identifies the following GHS classifications:

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[7][8]
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[7]
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure (Category 3), H335: May cause respiratory irritation.[7]
- Acute and chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.[8]



It is crucial for users to consult the specific SDS provided by their supplier.

## **NFPA and HMIS Ratings**

The NFPA and HMIS ratings provide a quick overview of the substance's hazards.

Rating System	Health	Flammability	Reactivity
NFPA	0	1	0
HMIS	0	1	0
Source:[6]			

#### **Experimental Protocols and Methodologies**

The Safety Data Sheets reviewed for this guide do not contain detailed experimental protocols for determining the toxicological or physical properties listed. This information is typically generated through standardized testing methods (e.g., OECD guidelines) but the specific methodologies are not included in the SDS documents themselves. The following sections outline the recommended safety procedures and protocols for handling the substance.

#### **First-Aid Measures**

In case of exposure, the following first-aid measures are recommended:



Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove victim to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.	[6][7][8]
Skin Contact	Wash the affected area thoroughly with soap and water. Remove contaminated clothing.	[7][8]
Eye Contact	Rinse opened eyes for several minutes under running water. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[6][7][8]
Ingestion	Do NOT induce vomiting.  Wash out the mouth with water and seek medical attention.	[7][8]

## **Handling and Storage**

Proper handling and storage are essential to ensure safety.

- Handling: Avoid contact with skin, eyes, or clothing.[1] Avoid breathing dust.[1][8] Ensure adequate ventilation in the handling area.[7][8] Do not eat, drink, or smoke when using this product.[8]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][8]
  Recommended storage temperatures can be 2-8°C or as low as -20°C for powders.[4][8]

### Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[7][8]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong alkalis.[1][7][8]

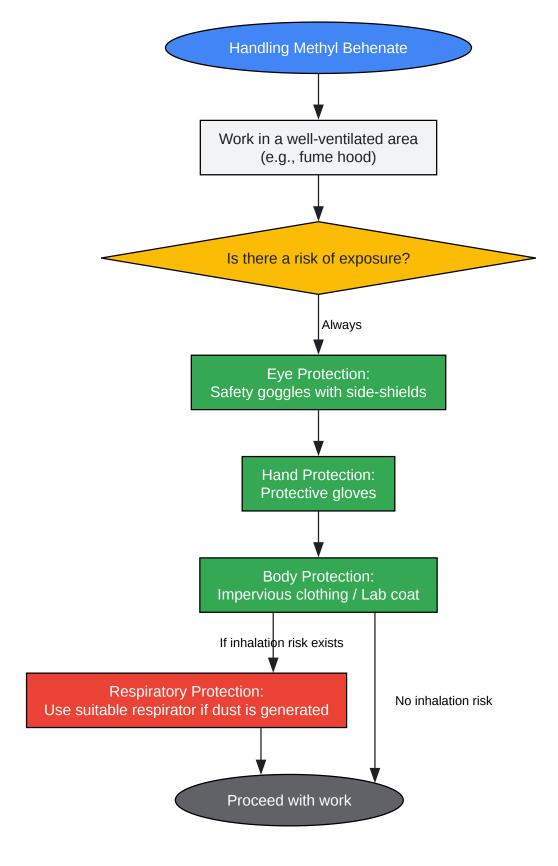


• Hazardous Decomposition Products: Upon combustion, may produce carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[1][7][8]

# Visualized Workflow: Personal Protective Equipment

The following diagram illustrates the recommended personal protective equipment (PPE) to be used when handling **methyl behenate**, based on standard laboratory safety protocols outlined in the substance's SDS.





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Caption: Recommended Personal Protective Equipment (PPE) workflow for handling **methyl behenate**.

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